

An In-depth Technical Guide to the Physical Properties of 4,4'-Divinylbiphenyl

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: 4,4'-Divinylbiphenyl

Cat. No.: B1366803

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **4,4'-Divinylbiphenyl** (CAS No: 4433-13-0). The information is curated for professionals in research and development who require precise data for experimental design, material selection, and process optimization. This document includes tabulated physical data, detailed experimental protocols for its synthesis and characterization, and logical workflow diagrams.

Core Physical and Chemical Properties

4,4'-Divinylbiphenyl, also known as 1-ethenyl-4-(4-ethenylphenyl)benzene, is a solid organic compound notable for its bifunctional vinyl groups, which make it a valuable monomer for polymerization and a precursor in organic synthesis.^{[1][2][3][4]} Its biphenyl core provides rigidity and thermal stability to resulting polymers.

Quantitative Data Summary

The following table summarizes the key physical and chemical properties of **4,4'-Divinylbiphenyl**.

Property	Value	Source(s)
Molecular Formula	C ₁₆ H ₁₄	[2][4][5][6]
Molecular Weight	206.28 g/mol	[2][4][5][6]
Appearance	Off-white to light yellow solid	[1][2][3]
Melting Point	153 °C	[1][2][5][6]
Boiling Point (Predicted)	341.6 ± 22.0 °C	[1][2][3][5]
Density (Predicted)	0.998 ± 0.06 g/cm ³	[1][2][5][6]
Flash Point	170.246 °C	[5][6]
LogP	4.63960	[5][6]
Storage Temperature	-20°C, stored under nitrogen	[1][2][3]

Experimental Protocols

Detailed methodologies for the synthesis and characterization of **4,4'-Divinylbiphenyl** are crucial for reproducing and building upon existing research.

Synthesis of 4,4'-Divinylbiphenyl

A common method for the preparation of **4,4'-Divinylbiphenyl** involves a palladium-catalyzed Suzuki coupling reaction.[1][2]

Objective: To synthesize **4,4'-Divinylbiphenyl** from 4-vinylphenylboronic acid.

Materials:

- 4-vinylphenylboronic acid (135 mg, 0.91 mmol)[1][2]
- Ethanol (96%) (2 mL)[1][2]
- Palladium catalyst [{Pd(μ -OH)Cl(IPr)}₂] (5.10 x 10⁻⁴ g, 4.55 x 10⁻⁷ mol)[1][2]
- 10 mL reaction flask with a stirring bar[1][2]

- Hexane[1][2]
- Water[1][2]
- Magnesium sulfate[1][2]

Procedure:

- A 10 mL reaction flask equipped with a stirring bar is charged with 4-vinylphenylboronic acid (135 mg), ethanol (2 mL), and the palladium catalyst.[1][2]
- The reaction mixture is stirred at 22 °C for 6 hours.[1][2]
- Upon completion of the reaction, the solvent is evaporated under reduced pressure.[1][2]
- The resulting residue is dissolved in hexane (5 mL).[1][2]
- The organic solution is extracted with water (2 x 2 mL) to remove impurities.[1][2]
- The organic layer is dried over magnesium sulfate.[1][2]
- Hexane is evaporated under reduced pressure to yield **4,4'-Divinylbiphenyl** as a white solid (176 mg, 93% yield).[1][2]

Physicochemical Characterization

To confirm the identity, purity, and structure of the synthesized **4,4'-Divinylbiphenyl**, a combination of spectroscopic and physical methods is employed. While specific experimental data for **4,4'-Divinylbiphenyl** is limited in the provided search results, a standard characterization workflow for similar biphenyl compounds can be described.[7][8]

Objective: To verify the structure and purity of the synthesized product.

Methods:

- Melting Point Analysis:
 - A small sample of the crystalline solid is placed in a capillary tube.

- The tube is heated in a melting point apparatus, and the temperature range over which the solid melts is recorded.
- This value is compared to the literature value (153 °C) to assess purity.^{[1][5]} A sharp melting point close to the literature value indicates high purity.
- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ¹H and ¹³C NMR spectra are recorded to elucidate the molecular structure.
 - The sample is dissolved in a suitable deuterated solvent (e.g., CDCl₃).
 - The chemical shifts, integration, and coupling patterns of the vinyl and aromatic protons in ¹H NMR, along with the carbon signals in ¹³C NMR, are analyzed to confirm the presence of all expected functional groups and the overall molecular structure.^[7]
- Fourier-Transform Infrared (FT-IR) Spectroscopy:
 - An FT-IR spectrum is obtained to identify characteristic functional groups.
 - Expected vibrational bands include C=C stretching from the vinyl groups and aromatic rings, and C-H stretching and bending from both aromatic and vinyl components.^[7]
- Single-Crystal X-ray Diffraction (SC-XRD):
 - For a definitive structural confirmation, single crystals of the compound are grown.
 - SC-XRD analysis provides precise bond lengths, bond angles, and the overall three-dimensional arrangement of the atoms in the crystal lattice, confirming the molecular structure.^{[7][8]}

Visualized Workflows and Pathways

Diagrams are provided to illustrate the logical flow of the synthesis and characterization processes.

Caption: Workflow for the synthesis of **4,4'-Divinylbiphenyl**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 4,4'-Divinylbiphenyl CAS#: 4433-13-0 [m.chemicalbook.com]
- 2. 4,4'-Divinylbiphenyl | 4433-13-0 [chemicalbook.com]
- 3. 4433-13-0 CAS MSDS (4,4'-Divinylbiphenyl) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 4. 4,4'-Diethenyl-1,1'-biphenyl | C16H14 | CID 10987445 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. lookchem.com [lookchem.com]
- 6. alfa-chemical.com [alfa-chemical.com]
- 7. Experimental and Theoretical Characterization of the Crystal Structure of 4,4-dimethoxy-1,1-biphenyl (4-DMB) | Indian Journal of Pure & Applied Physics (IJPAP) [or.niscpr.res.in]
- 8. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Physical Properties of 4,4'-Divinylbiphenyl]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1366803#physical-properties-of-4-4-divinylbiphenyl]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com